

An In-depth Technical Guide to Octabromobiphenyl

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Compound of Interest

Compound Name: Octabromobiphenyl

Cat. No.: B1228391

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This technical guide provides a comprehensive overview of **octabromobiphenyl**, a brominated flame retardant. The document details its chemical identity, including CAS numbers and synonyms, physical and chemical properties, toxicological data, and environmental fate. This guide is intended for researchers, scientists, and professionals in drug development and environmental science.

Chemical Identity: CAS Numbers and Synonyms

Octabromobiphenyl is a synthetic organic compound belonging to the class of polybrominated biphenyls (PBBs).[1] It is important to note that commercial **octabromobiphenyl** products were often mixtures of various PBBs, with nonabromobiphenyl sometimes being the major component.[1][2]

Several CAS numbers are associated with **octabromobiphenyl** and its isomers:

CAS Number	Isomer/Description
27858-07-7	Octabromobiphenyl (unspecified bromine locants)[1]
61288-13-9	Octabromobiphenyl[3]
67889-00-3	2,2',3,3',4,4',5,5'-Octabromobiphenyl[4][5][6]
119264-60-7	2,2',3,3',4,5',6,6'-Octabromobiphenyl[7]

A variety of synonyms have been used to refer to **octabromobiphenyl**, including:

- Octabromodiphenyl[3]
- PBB 194 (for the 2,2',3,3',4,4',5,5'- isomer)[4]
- 1,2,3,4-tetrabromo-5-(2,3,4,5-tetrabromophenyl)benzene[4]
- 2,2',3,3',4,4',5,5'-Octabromo-1,1'-biphenyl[4]

Physicochemical Properties

The properties of **octabromobiphenyl** can vary depending on the specific isomer and the composition of commercial mixtures. The following table summarizes key physicochemical data.

Property	Value
Molecular Formula	C ₁₂ H ₂ Br ₈ [3]
Molecular Weight	785.38 g/mol [3]
Physical Description	White solid[1]
Melting Point	200-250 °C[1]
Decomposition Temperature	435 °C[1][2]
Water Solubility	25 µg/L at 25 °C[2]
Vapor Pressure	7 x 10 ⁻¹¹ mm Hg at 28 °C[1][2]
Log Kow	5.53[1]
Henry's Law Constant	2.4 x 10 ⁻⁹ atm-cu m/mole at 25 °C (estimated) [2]

Toxicological Profile

Extensive toxicological studies have been conducted on **octabromobiphenyl** to assess its potential hazards.

Acute Toxicity

Octabromobiphenyl exhibits low acute toxicity in mammals and birds through various routes of administration.[8] It is not considered a primary skin irritant or sensitizer and is only mildly irritating to the eyes.[9]

Species	Route	Value
Rat	Oral (LDLo)	2000 mg/kg[2]

Subchronic and Chronic Toxicity

Repeated exposure to **octabromobiphenyl** can lead to adverse health effects. Studies in rats have shown that it can cause liver enlargement at high single doses or low repeated doses.[8] A 30-day dietary feeding study in rats did not establish a no-effect level for **octabromobiphenyl**. [9] In a two-year study, the bromine concentration in the liver and adipose tissue of rats fed **octabromobiphenyl** increased steadily without reaching a plateau within 180 days, indicating bioaccumulation.[9][10]

Developmental and Reproductive Toxicity

Equivocal effects on the rat fetus have been reported for **octabromobiphenyl**. [8]

Experimental Protocols

Detailed experimental methodologies for the toxicological studies are summarized below based on available information.

30-Day Dietary Feeding Study in Rats:

- Objective: To determine the subchronic oral toxicity of **octabromobiphenyl**.
- Methodology: Rats were fed diets containing varying concentrations of **octabromobiphenyl** for 30 days. A comparative study was conducted with decabromodiphenyl oxide. Key endpoints monitored likely included body weight, food consumption, clinical signs of toxicity, and at the end of the study, organ weights and histopathological examination of tissues, with

a focus on the liver. A no-effect level was not established for **octabromobiphenyl** in this study.^[9]

Two-Year Chronic Toxicity and Bioaccumulation Study in Rats:

- Objective: To assess the long-term toxicity and bioaccumulation potential of **octabromobiphenyl**.
- Methodology: Rats were administered a diet providing a daily dose of **octabromobiphenyl**. The concentration of bromine was measured in various tissues, including the liver and adipose tissue, at different time points over the study period (up to 180 days). The study revealed a steady and rapid increase in bromine concentration in the liver and adipose tissue, indicating a potential for bioaccumulation.^{[9][10]}

Dermal Irritation Study in Rabbits:

- Objective: To evaluate the skin irritation potential of **octabromobiphenyl**.
- Methodology: A measured amount of **octabromobiphenyl** was applied to the shaved skin of rabbits. The application site was then observed for signs of erythema (redness) and edema (swelling) at specified intervals. **Octabromobiphenyl** was found to cause only mild skin irritation in guinea pigs and was non-irritating to human skin.^[8]

Eye Irritation Study in Rabbits:

- Objective: To assess the potential for **octabromobiphenyl** to cause eye irritation.
- Methodology: A small amount of **octabromobiphenyl** was instilled into the conjunctival sac of one eye of each rabbit, with the other eye serving as a control. The eyes were then examined for signs of irritation, such as redness, swelling, and discharge, at various time points after instillation. **Octabromobiphenyl** was found to be essentially non-irritating to rabbit eyes.^[8]

Environmental Fate and Bioaccumulation

The environmental fate of **octabromobiphenyl** is a significant concern due to its persistence and potential for bioaccumulation.

Caption: Environmental fate and bioaccumulation pathway of **octabromobiphenyl**.

Octabromobiphenyl's former production and use as a flame retardant may have led to its release into the environment through various waste streams.[1] Due to its low water solubility and high octanol-water partition coefficient, it is expected to adsorb strongly to soil and sediment, making it immobile.[1][2] It is not expected to be volatile from water or soil surfaces.[2] While biodegradation data is limited, polybrominated biphenyls are generally persistent in the environment but may undergo slow anaerobic degradation.[1][2] There is evidence that **octabromobiphenyl** can undergo photolysis, breaking down into lower brominated biphenyls.[2] Its lipophilic nature leads to bioaccumulation in the fatty tissues of organisms.[8][9]

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